

# A Technical Guide to Commercial Ozenoxacin-d3 Reference Standards for Researchers

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## *Compound of Interest*

Compound Name: **Ozenoxacin-d3**

Cat. No.: **B12372220**

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## For Immediate Release

This technical guide provides researchers, scientists, and drug development professionals with an in-depth overview of commercially available **Ozenoxacin-d3** reference standards.

**Ozenoxacin-d3**, a deuterated analog of the quinolone antibiotic Ozenoxacin, serves as an ideal internal standard for highly accurate and precise quantification in bioanalytical studies, particularly those employing liquid chromatography-mass spectrometry (LC-MS). This document outlines key suppliers, their product specifications, relevant experimental methodologies, and the biological pathway of Ozenoxacin.

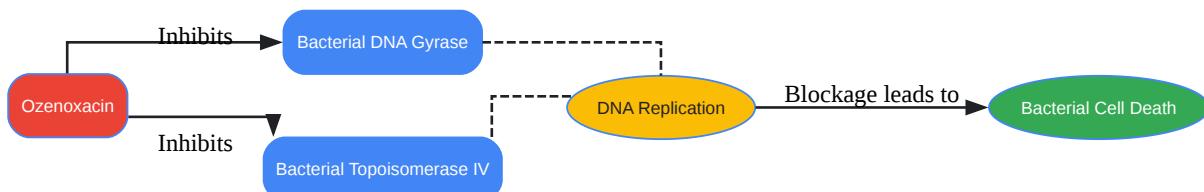
## Commercial Suppliers of Ozenoxacin-d3

A critical aspect of any quantitative analysis is the quality and characterization of the reference standard. Several reputable suppliers offer **Ozenoxacin-d3** for research purposes. The following table summarizes the available quantitative data for **Ozenoxacin-d3** from prominent commercial sources.

Supplier	Catalog Number	Molecular Formula	Molecular Weight ( g/mol )	Purity	Available Quantities
ARTIS STANDARDS	AC0526[1]	$C_{21}H_{18}D_3N_3O_3$ [1]	366.18[1]	Not explicitly stated; sold as a stable isotope-labeled internal standard.	Contact for details.[1]
Cleanchem	CL-OZX-04	$C_{21}H_{18}D_3N_3O_3$	366.4	Provided with comprehensive characterization data.	Custom synthesis.
MedChemExpress	HY-116237A	Not explicitly stated for the free base; $C_{21}H_{19}D_3ClN_3O_3$ for HCl salt.	Not explicitly stated for the free base; 402.88 for HCl salt.	Not explicitly stated; sold as a deuterium-labeled compound.	1mg, 5mg, 10mg, 25mg, 50mg, 100mg (for HCl salt).

## Mechanism of Action: Inhibition of Bacterial DNA Replication

Ozenoxacin exerts its antibacterial effect by targeting two essential bacterial enzymes: DNA gyrase and topoisomerase IV. These enzymes are critical for bacterial DNA replication, transcription, and repair. By inhibiting these enzymes, Ozenoxacin induces double-stranded breaks in the bacterial chromosome, ultimately leading to cell death. The dual-targeting mechanism of Ozenoxacin contributes to its potent bactericidal activity and a low propensity for the development of bacterial resistance.

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Ozenoxacin's dual inhibition of bacterial DNA gyrase and topoisomerase IV.

## Experimental Protocols: Bioanalytical Quantification of Ozenoxacin using Ozenoxacin-d3 Internal Standard

The use of a deuterated internal standard like **Ozenoxacin-d3** is the gold standard for quantitative bioanalysis by LC-MS/MS. It corrects for variability during sample preparation and analysis, ensuring high accuracy and precision. While a specific, detailed protocol for an Ozenoxacin assay using **Ozenoxacin-d3** was not publicly available in the searched literature, a general and widely accepted methodology for such an analysis is presented below. This protocol is based on established principles of bioanalytical method validation.

**Objective:** To accurately quantify the concentration of Ozenoxacin in a biological matrix (e.g., plasma, tissue homogenate) using **Ozenoxacin-d3** as an internal standard.

### Materials:

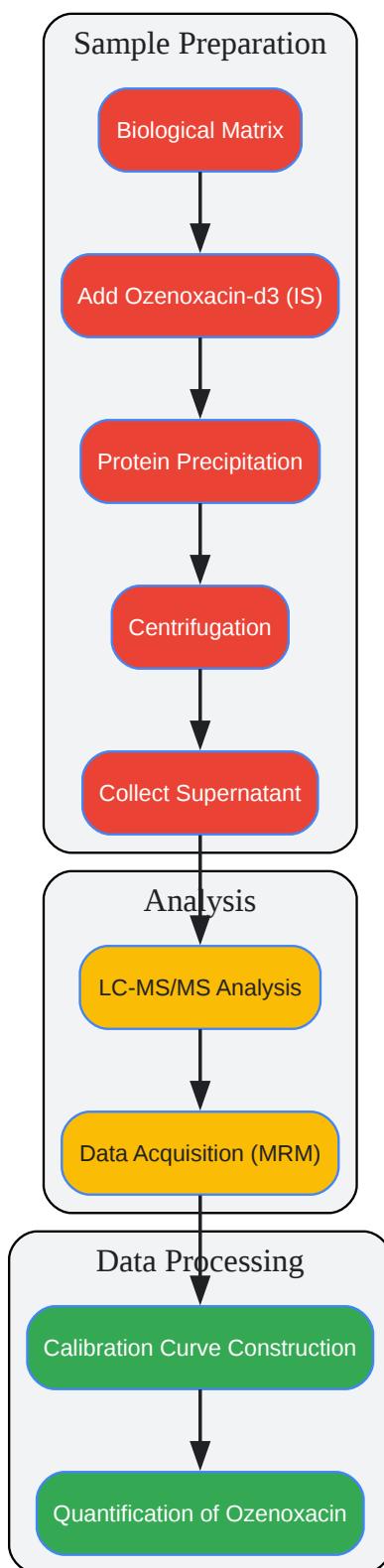
- Ozenoxacin reference standard
- **Ozenoxacin-d3** internal standard
- Biological matrix (e.g., human plasma)
- HPLC-grade methanol and acetonitrile
- HPLC-grade formic acid or ammonium acetate

- Reagent-grade water
- Protein precipitation solvent (e.g., acetonitrile or methanol)
- LC-MS/MS system with electrospray ionization (ESI) source

**Procedure:**

- Preparation of Stock Solutions (1 mg/mL):
  - Accurately weigh and dissolve Ozenoxacin and **Ozenoxacin-d3** in a suitable solvent (e.g., methanol) to prepare individual stock solutions.
- Preparation of Working Solutions:
  - Prepare a series of Ozenoxacin working solutions for the calibration curve by serially diluting the stock solution with the appropriate solvent.
  - Prepare a working solution of the **Ozenoxacin-d3** internal standard at a fixed concentration.
- Sample Preparation (Protein Precipitation):
  - To a 100  $\mu$ L aliquot of the biological matrix sample, calibration standard, or quality control sample, add a fixed volume of the **Ozenoxacin-d3** internal standard working solution.
  - Add three volumes of cold protein precipitation solvent (e.g., 300  $\mu$ L of acetonitrile).
  - Vortex vigorously for 1-2 minutes to ensure thorough mixing and protein precipitation.
  - Centrifuge the samples at high speed (e.g., >10,000 x g) for 10 minutes to pellet the precipitated proteins.
  - Carefully transfer the supernatant to a clean vial for LC-MS/MS analysis.
- LC-MS/MS Analysis:
  - Chromatographic Conditions:

- Column: A suitable C18 reversed-phase column.
- Mobile Phase A: Water with 0.1% formic acid or 10 mM ammonium acetate.
- Mobile Phase B: Acetonitrile or methanol with 0.1% formic acid.
- Gradient: A suitable gradient to ensure separation of Ozenoxacin from matrix components.
- Flow Rate: A typical flow rate for analytical LC-MS.
- Injection Volume: 5-10  $\mu$ L.
- Mass Spectrometric Conditions:
  - Ionization Mode: Electrospray Ionization (ESI) in positive ion mode.
  - Detection Mode: Multiple Reaction Monitoring (MRM).
  - MRM Transitions: Determine the optimal precursor to product ion transitions for both Ozenoxacin and **Ozenoxacin-d3** by infusing individual standard solutions.
- Data Analysis:
  - Construct a calibration curve by plotting the peak area ratio of Ozenoxacin to **Ozenoxacin-d3** against the nominal concentration of the calibration standards.
  - Determine the concentration of Ozenoxacin in the unknown samples by interpolating their peak area ratios from the calibration curve.

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A typical workflow for the bioanalysis of Ozenoxacin using a deuterated internal standard.

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## References

- 1. Ozenoxacin D3 [artis-standards.com]
- 2. medchemexpress.com [medchemexpress.com]
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